

# Application Notes and Protocols: 2-Decyl-1-tetradecanol as a Lubricant Base Oil

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## Compound of Interest

Compound Name: 2-Decyl-1-tetradecanol

Cat. No.: B1661990

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## Introduction

**2-Decyl-1-tetradecanol**, a C24 Guerbet alcohol, presents a promising alternative to conventional mineral and synthetic lubricant base oils. Its unique branched structure, a result of the Guerbet reaction, imparts a combination of desirable properties including excellent thermal and oxidative stability, good lubricity, and a low pour point. These characteristics make it a suitable candidate for high-performance lubricant formulations in various demanding applications. This document provides detailed application notes, experimental protocols for performance evaluation, and representative data for **2-Decyl-1-tetradecanol** as a lubricant base oil.

## Physicochemical Properties

**2-Decyl-1-tetradecanol** is a colorless to pale yellow liquid at room temperature.<sup>[1]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Unit
Chemical Formula	C <sub>24</sub> H <sub>50</sub> O	-
Molecular Weight	354.65	g/mol
Appearance	Colorless to pale yellow liquid	-
Density at 25°C	0.842	g/mL
Melting Point	17-20	°C
Boiling Point	271-275	°C at 33 mmHg
Flash Point (open cup)	210	°C
Refractive Index (n <sub>20</sub> /D)	1.457	-
Water Solubility	Insoluble	-

## Performance as a Lubricant Base Oil

While specific performance data for **2-Decyl-1-tetradecanol** is not extensively published, the following table presents typical performance characteristics expected from a C<sub>24</sub> Guerbet alcohol based on the known properties of this chemical family. Researchers are strongly encouraged to perform these tests on their specific samples for accurate characterization.

Performance Parameter	Typical Value (Illustrative)	Unit	ASTM Method
Kinematic Viscosity at 40°C	45	cSt	D445
Kinematic Viscosity at 100°C	8.5	cSt	D445
Viscosity Index	>150	-	D2270
Pour Point	< -30	°C	D97
Oxidation Stability (RPVOT)	> 400	minutes	D2272
Four-Ball Wear (Wear Scar Diameter)	< 0.4	mm	D4172
HFRR Lubricity (Coefficient of Friction)	< 0.1	-	D6079

## Experimental Protocols

Detailed methodologies for the key experiments cited are outlined below.

### Kinematic Viscosity (ASTM D445)

This test method determines the kinematic viscosity of liquid petroleum products, both transparent and opaque, by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Cannon-Fenske, Ubbelohde)
- Constant temperature bath, capable of maintaining the desired temperature (40°C and 100°C) with a precision of  $\pm 0.02^\circ\text{C}$

- Thermometer with an accuracy of  $\pm 0.01^{\circ}\text{C}$
- Stopwatch with a resolution of 0.1 seconds

#### Procedure:

- Select a clean, dry, calibrated viscometer of a size that will give a flow time of not less than 200 seconds.
- Charge the viscometer with the **2-Decyl-1-tetradecanol** sample in the manner dictated by the design of the instrument.
- Place the charged viscometer into the constant temperature bath.
- Allow the viscometer to remain in the bath for a sufficient time to reach the test temperature (at least 30 minutes).
- Using suction or pressure, adjust the head level of the test sample to a position about 5 mm ahead of the first timing mark.
- Allow the sample to flow freely, measuring the time required for the meniscus to pass from the first to the second timing mark.
- Repeat the measurement to obtain at least two readings that agree within the specified repeatability.
- Calculate the kinematic viscosity ( $\nu$ ) in centistokes (cSt) using the following equation:  $\nu = C \times t$  where C is the calibration constant of the viscometer (cSt/s) and t is the mean flow time (s).

## Viscosity Index (ASTM D2270)

The viscosity index (VI) is an empirical, dimensionless number that indicates the effect of a change in temperature on the kinematic viscosity of an oil. A higher VI indicates a smaller decrease in kinematic viscosity with increasing temperature.

#### Procedure:

- Determine the kinematic viscosity of the **2-Decyl-1-tetradecanol** sample at 40°C and 100°C according to ASTM D445.
- Use the measured kinematic viscosity at 100°C to find the values of L and H from the tables in the ASTM D2270 standard. L is the kinematic viscosity at 40°C of an oil of 0 VI having the same kinematic viscosity at 100°C as the test oil, and H is the kinematic viscosity at 40°C of an oil of 100 VI having the same kinematic viscosity at 100°C as the test oil.
- Calculate the Viscosity Index (VI) using the following formula:  $VI = [(L - U) / (L - H)] \times 100$  where U is the kinematic viscosity of the test oil at 40°C.

## Oxidation Stability by Rotating Pressure Vessel Oxidation Test (RPVOT) (ASTM D2272)

This test method evaluates the oxidation stability of new and in-service turbine oils in the presence of water and a copper catalyst coil at 150°C.

Apparatus:

- Rotating pressure vessel (bomb)
- Oxidation cell with a pressure gauge
- Constant temperature bath at  $150 \pm 0.1^\circ\text{C}$
- Oxygen supply

Procedure:

- Place a  $50 \pm 0.5$  g sample of **2-Decyl-1-tetradecanol**,  $5.0 \pm 0.05$  g of distilled water, and a polished copper catalyst coil into the oxidation cell.
- Assemble the pressure vessel and charge it with oxygen to a pressure of 90 psi (620 kPa) at room temperature.
- Immerse the vessel in the 150°C bath and start the rotation at  $100 \pm 5$  rpm.
- Record the time and the pressure continuously.

- The test is complete when the pressure has dropped by 25 psi (172 kPa) from the maximum pressure observed.
- The result is reported as the time in minutes to reach this pressure drop, which is the oxidation lifetime.

## Wear Preventive Characteristics (Four-Ball Method) (ASTM D4172)

This test method covers a procedure for making a preliminary evaluation of the anti-wear properties of fluid lubricants in sliding contact by means of the Four-Ball Wear Test Machine.

Apparatus:

- Four-Ball Wear Tester
- Steel balls (AISI E-52100 steel, 12.7 mm in diameter)
- Microscope for measuring wear scars (0.01 mm resolution)

Procedure:

- Thoroughly clean the test balls and the test cup.
- Clamp three of the steel balls securely in the test cup.
- Pour the **2-Decyl-1-tetradecanol** sample into the cup to a level at least 3 mm above the top of the balls.
- Place the fourth ball in the chuck of the motor-driven spindle.
- Assemble the test cup and spindle on the machine.
- Conduct the test under the following conditions:
  - Temperature:  $75 \pm 2^{\circ}\text{C}$
  - Speed:  $1200 \pm 60$  rpm

- Load:  $40 \pm 0.2$  kgf ( $392 \pm 2$  N)
- Duration:  $60 \pm 1$  min
- At the end of the test, disassemble the apparatus, clean the three lower balls, and measure the average diameter of the wear scars on these balls.

## Lubricity by High-Frequency Reciprocating Rig (HFRR) (ASTM D6079)

This test method evaluates the lubricity of diesel fuels and can be adapted for lubricant base oils by using a high-frequency reciprocating rig.

Apparatus:

- High-Frequency Reciprocating Rig (HFRR)
- Steel ball and disk specimens
- Microscope for measuring wear scars

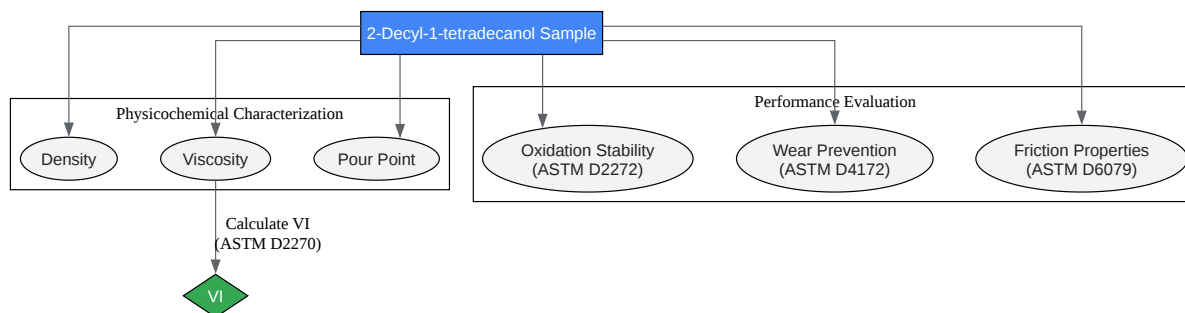
Procedure:

- Clean the test ball and disk with a suitable solvent and allow them to dry.
- Place the disk in the test reservoir and add 2 mL of the **2-Decyl-1-tetradecanol** sample.
- Mount the ball in the holder on the reciprocating arm.
- Set the test conditions as follows:
  - Temperature:  $60 \pm 2^{\circ}\text{C}$
  - Frequency:  $50 \pm 1$  Hz
  - Stroke Length:  $1.0 \pm 0.02$  mm
  - Load:  $200 \pm 1$  g

- Duration:  $75 \pm 0.1$  min
- Start the test and continuously record the frictional force.
- At the end of the test, clean the ball and measure the wear scar diameter.
- The coefficient of friction is calculated from the recorded frictional force.

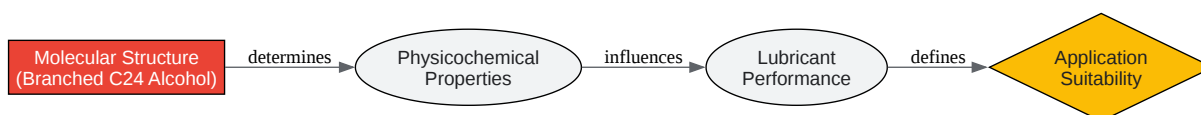
## Experimental Workflows and Signaling Pathways

The following diagrams illustrate the logical flow of the experimental protocols and the general relationship of lubricant properties.



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Caption: Workflow for the evaluation of **2-Decyl-1-tetradecanol** as a lubricant base oil.





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Caption: Relationship between molecular structure, properties, and performance of a lubricant base oil.

## Conclusion

**2-Decyl-1-tetradecanol** demonstrates significant potential as a high-performance lubricant base oil. Its inherent properties, characteristic of Guerbet alcohols, suggest excellent performance in terms of viscosity stability, oxidation resistance, and lubricity. The provided protocols offer a standardized framework for researchers to evaluate these performance characteristics. Further research and formulation with appropriate additive packages can unlock the full potential of **2-Decyl-1-tetradecanol** for advanced lubrication applications.

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## References

- 1. biosynthetic.com [biosynthetic.com]
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